

The Discovery and Isolation of Clavamycin F: A Technical Guide

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Compound of Interest

Compound Name: *Clavamycin F*

Cat. No.: *B15581777*

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Abstract

Clavamycin F, a member of the clavam family of β -lactam antibiotics, was first identified as a novel antifungal metabolite from *Streptomyces hygroscopicus*. This technical guide provides a comprehensive overview of the discovery, isolation, and preliminary characterization of **Clavamycin F**. Detailed experimental protocols for the fermentation of the producing organism and the purification of the compound are presented, alongside a summary of its biological activity. This document aims to serve as a foundational resource for researchers engaged in the discovery and development of novel anti-infective agents.

Discovery and Producing Organism

Clavamycin F was discovered during a selective screening program for antifungal metabolites produced by actinomycetes.^[1] It is a member of a larger complex of related clavam antibiotics, designated clavamycins A-F.

Producing Organism: **Clavamycin F** is produced by *Streptomyces hygroscopicus* strain NRRL 15879.^{[1][2]} This strain was differentiated from a closely related variant, *S. hygroscopicus*

NRRL 15846 (producer of clavamycins A, B, and C), based on morphological and physiological characteristics.

Fermentation Protocol

The production of **Clavamycin F** was achieved through submerged fermentation of *Streptomyces hygroscopicus* NRRL 15879. The following tables outline the composition of the media used for seed culture and fermentation, as well as the fermentation parameters.

Table 1: Seed Medium Composition

Component	Concentration (g/L)
Glucose	10
Soluble Starch	20
Yeast Extract	5
Casein Hydrolysate	5
K ₂ HPO ₄	1
MgSO ₄ ·7H ₂ O	0.5
pH (adjusted with NaOH)	7.0

Table 2: Fermentation Medium Composition

Component	Concentration (g/L)
Soluble Starch	30
Soybean Meal	20
Corn Steep Liquor	5
(NH ₄) ₂ SO ₄	2
CaCO ₃	3
pH (adjusted with NaOH)	6.8

Experimental Protocol: Fermentation

- **Seed Culture:** A loopful of spores of *S. hygroscopicus* NRRL 15879 from a slant culture is inoculated into a 500 mL Erlenmeyer flask containing 100 mL of the seed medium. The flask is incubated at 28°C on a rotary shaker at 220 rpm for 48 hours.
- **Production Culture:** The seed culture (5% v/v) is transferred to a 2 L Erlenmeyer flask containing 500 mL of the fermentation medium. The production culture is incubated at 28°C on a rotary shaker at 220 rpm for 96 hours.

Isolation and Purification of Clavamycin F

Clavamycin F was isolated from the fermentation broth using a multi-step chromatographic process. The purification was monitored by bioassay against susceptible fungal strains.

Table 3: Physicochemical Properties of **Clavamycin F**

Property	Value
Molecular Formula	C ₁₅ H ₂₄ N ₄ O ₇
Molecular Weight	372.37 g/mol
Appearance	White, amorphous powder
Solubility	Soluble in water and methanol

Experimental Protocol: Isolation and Purification

- **Harvest and Filtration:** After 96 hours of fermentation, the culture broth is harvested. The mycelium is separated from the supernatant by centrifugation at 5,000 x g for 20 minutes, followed by filtration of the supernatant through a 0.45 µm filter.
- **Adsorption Chromatography:** The filtered broth is passed through a column packed with Amberlite XAD-2 resin. The column is washed with deionized water to remove salts and polar impurities. The clavamycins are then eluted with a stepwise gradient of methanol in water (20%, 50%, 80% methanol). Fractions are collected and tested for antifungal activity.

- **Ion-Exchange Chromatography:** The active fractions from the XAD-2 column are pooled, concentrated under reduced pressure, and applied to a DEAE-Sephadex A-25 column equilibrated with 0.05 M Tris-HCl buffer (pH 7.2). The column is eluted with a linear gradient of NaCl (0 to 1.0 M) in the same buffer.
- **Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC):** The fractions containing **Clavamycin F** are further purified by preparative RP-HPLC on a C18 column. The mobile phase consists of a gradient of acetonitrile in water containing 0.1% trifluoroacetic acid.
- **Lyophilization:** The purified fractions containing **Clavamycin F** are pooled and lyophilized to obtain a white, amorphous powder.

Structure Elucidation

The structure of **Clavamycin F** was determined by a combination of spectroscopic techniques, including extensive Nuclear Magnetic Resonance (NMR) studies.^[2]

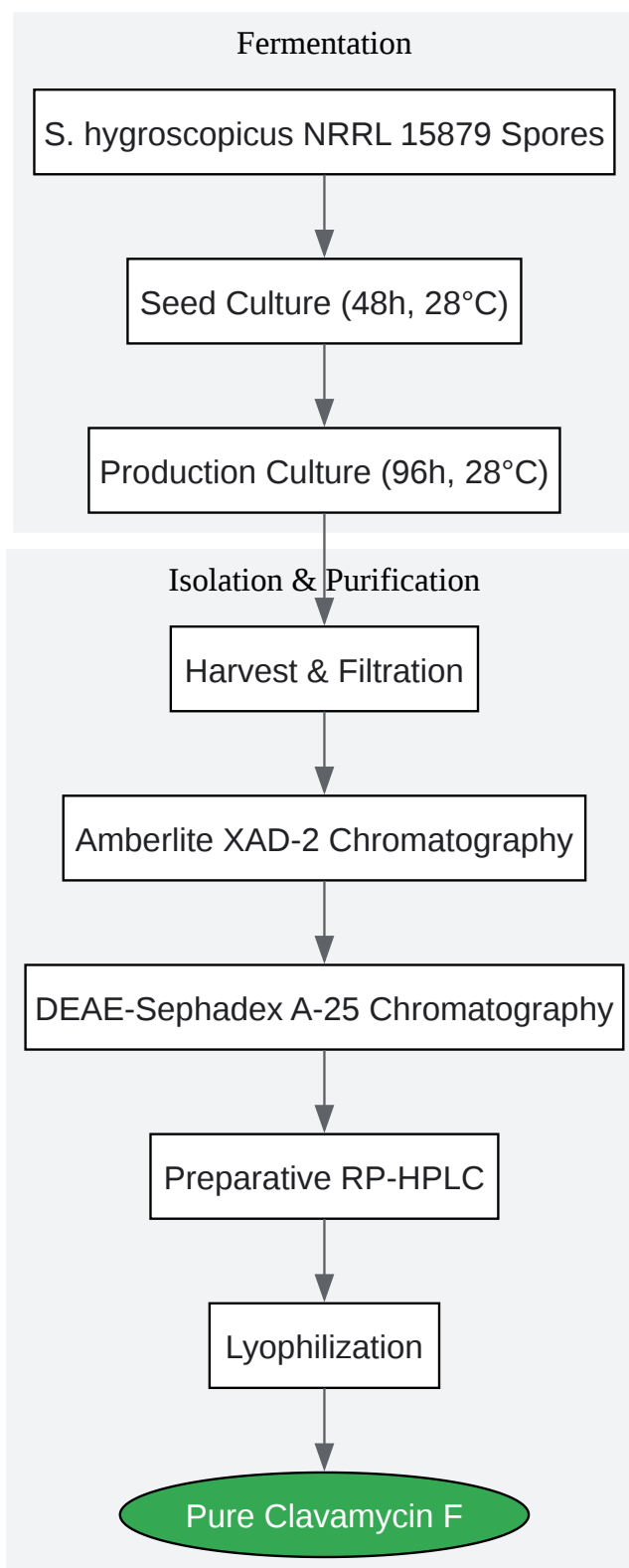
Biological Activity

Clavamycin F exhibits antifungal activity, particularly against various species of *Candida*.^[1] The primary screening for clavamycins was conducted using a panel of fungal pathogens.

Table 4: Antifungal Activity of **Clavamycin F** (Minimum Inhibitory Concentration - MIC)

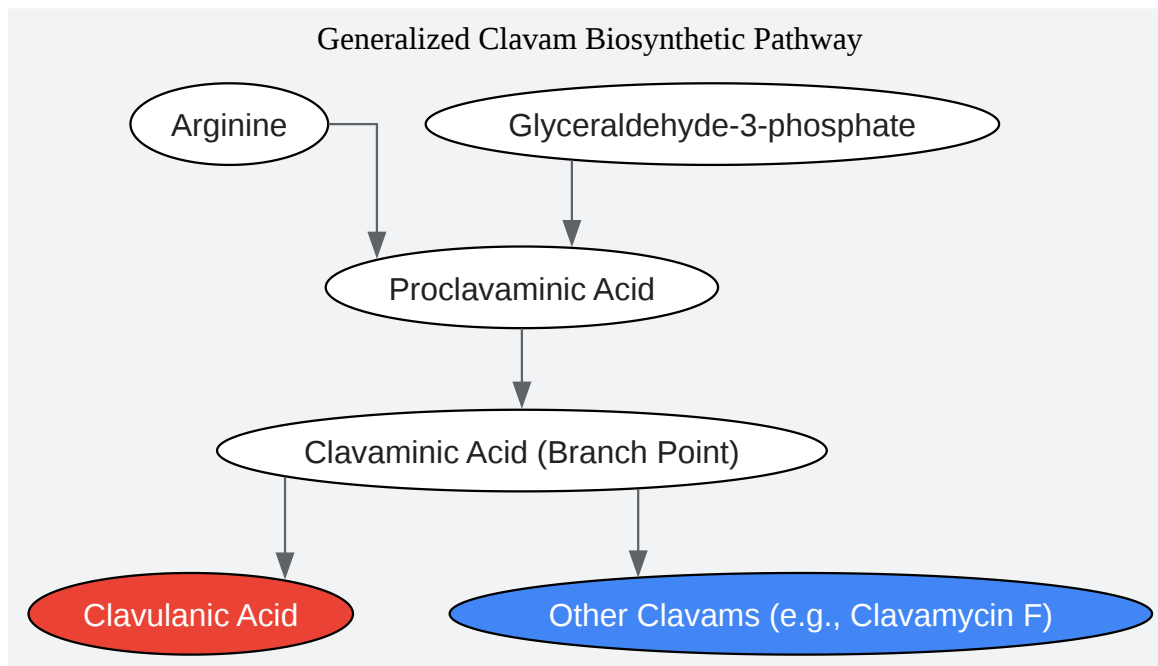
Organism	MIC (µg/mL)
<i>Candida albicans</i>	12.5
<i>Candida tropicalis</i>	25
<i>Candida glabrata</i>	50

Visualizations



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Caption: Workflow for the production and isolation of **Clavamycin F**.



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Caption: Simplified biosynthetic pathway of clavam antibiotics.

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References

- 1. Clavamycins, new clavam antibiotics from two variants of *Streptomyces hygroscopicus*. I. Taxonomy of the producing organisms, fermentation, and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Clavamycins, new clavam antibiotics from two variants of *Streptomyces hygroscopicus*. II. Isolation and structures of clavamycins A, B and C from *Streptomyces hygroscopicus* NRRL 15846, and of clavamycins D, E and F from *Streptomyces hygroscopicus* NRRL 15879 - PubMed [pubmed.ncbi.nlm.nih.gov]

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